

Thionitrosyl Chloride (NSCl): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Thiazyl chloride

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This technical guide provides an in-depth overview of Thionitrosyl chloride (NSCl), a reactive inorganic compound. The document covers its nomenclature, Chemical Abstracts Service (CAS) numbers for both its monomeric and trimeric forms, and a detailed summary of its physicochemical properties. Additionally, it outlines the primary synthetic routes and key chemical reactions, offering valuable information for laboratory applications.

Nomenclature and CAS Numbers

Thionitrosyl chloride is the common name for the chemical entity with the formula NSCl. However, it predominantly exists as a trimer, Trithiazyl trichloride, with the formula (NSCl)₃. The monomer is a green gas, while the trimer is a white solid.^[1]

Form	Chemical Name	Formula	CAS Number
Monomer	Thionitrosyl chloride	NSCl	17178-58-4 ^[1]
Trimer	Trithiazyl trichloride	(NSCl) ₃	5964-00-1 ^[1]

Physicochemical Properties

The following tables summarize the key physical and chemical properties of both the monomeric and trimeric forms of Thionitrosyl chloride.

Table 1: Properties of Thionitrosyl Chloride (NSCl) Monomer

Property	Value
Molecular Formula	NSCl[2]
Molar Mass	81.52 g/mol [2]
Appearance	Green gas[1]
Elemental Composition	N: 17.18%, S: 39.33%, Cl: 43.49%[2]

Table 2: Properties of Trithiazyl Trichloride ((NSCl)₃)

Property	Value
Molecular Formula	(NSCl) ₃ [1]
Molar Mass	244.55 g/mol [1]
Appearance	White crystalline solid[1][3]
Melting Point	168 °C (decomposes)[3]
Density (solid-state)	2.35 g/cm ³ [3]
Solubility	Insoluble in water; Soluble in dichloromethane, chloroform, and carbon tetrachloride[3]
Structure	Six-membered ring of alternating sulfur and nitrogen atoms, with a chlorine atom attached to each sulfur. The S ₃ N ₃ core has a slightly ruffled structure with C _{3v} symmetry.[1]
Bond Distances	S-N: 160.5 pm, S-Cl: 208 pm[1]

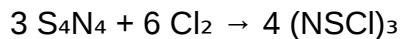
Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of Thionitrosyl chloride are not extensively available in open literature. However, the general synthetic methodologies are well-established.

Synthesis of Trithiazyl Trichloride ((NSCl)₃)

The primary method for synthesizing Trithiazyl trichloride is the chlorination of Tetrasulfur tetranitride (S₄N₄).

Reaction:



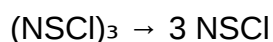
General Protocol:

- A solution of Tetrasulfur tetranitride in a suitable inert solvent (e.g., carbon tetrachloride) is prepared in a reaction vessel equipped with a gas inlet and a condenser.
- Chlorine gas is bubbled through the solution. The reaction progress is monitored by the disappearance of the orange-red color of the S₄N₄ solution.
- Upon completion of the reaction, the solvent is removed under reduced pressure to yield crude Trithiazyl trichloride.
- The product can be purified by recrystallization from a suitable solvent like dichloromethane or by sublimation.^[1]

Synthesis of Thionitrosyl Chloride (NSCl) Monomer

The monomeric form of Thionitrosyl chloride is obtained by the thermal cracking of the trimer, Trithiazyl trichloride.

Reaction:



General Protocol:

- Trithiazyl trichloride is placed in a vacuum-sealed apparatus.
- The solid is heated to approximately 100 °C under vacuum.^[1]

- The trimer undergoes cracking to form the gaseous green Thionitrosyl chloride monomer, which can be collected in a cold trap for subsequent use.

Key Reactions

Trithiazyl trichloride is a versatile precursor for the synthesis of other sulfur-nitrogen compounds.

- Reaction with Antimony Pentachloride: **Thiazyl chloride** reacts with sulfur in the presence of antimony pentachloride to form dithionitronium hexachloroantimonate.^[1]

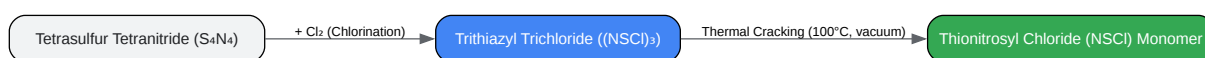


- Reaction with Nitriles: It reacts with nitriles to yield dithiadiazolium chlorides.^[1]



Logical Workflow: Synthesis of Thionitrosyl Chloride

The following diagram illustrates the synthetic pathway from the precursor Tetrasulfur tetranitride to both the trimeric and monomeric forms of Thionitrosyl chloride.



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References

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- To cite this document: BenchChem. [Thionitrosyl Chloride (NSCl): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b100330#thionitrosyl-chloride-nscl-nomenclature-and-cas-number>]

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